

Personal protective equipment for handling MY10

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Compound of Interest

Compound Name: MY10

Cat. No.: B12430409

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Essential Safety and Handling Guide for MY10

This guide provides critical safety and logistical information for researchers, scientists, and drug development professionals handling **MY10**. Adherence to these procedures is essential for ensuring personal safety and minimizing environmental impact.

Chemical Identification and Hazards

Identifier	Value
Product Name	MY10
CAS Number	2204270-73-3
Molecular Formula	C15H10F6OS2
Molecular Weight	384.354

GHS Hazard Classification[\[1\]](#)

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	4	H302: Harmful if swallowed
Acute Aquatic Toxicity	1	H400: Very toxic to aquatic life
Chronic Aquatic Toxicity	1	H410: Very toxic to aquatic life with long lasting effects

Personal Protective Equipment (PPE)

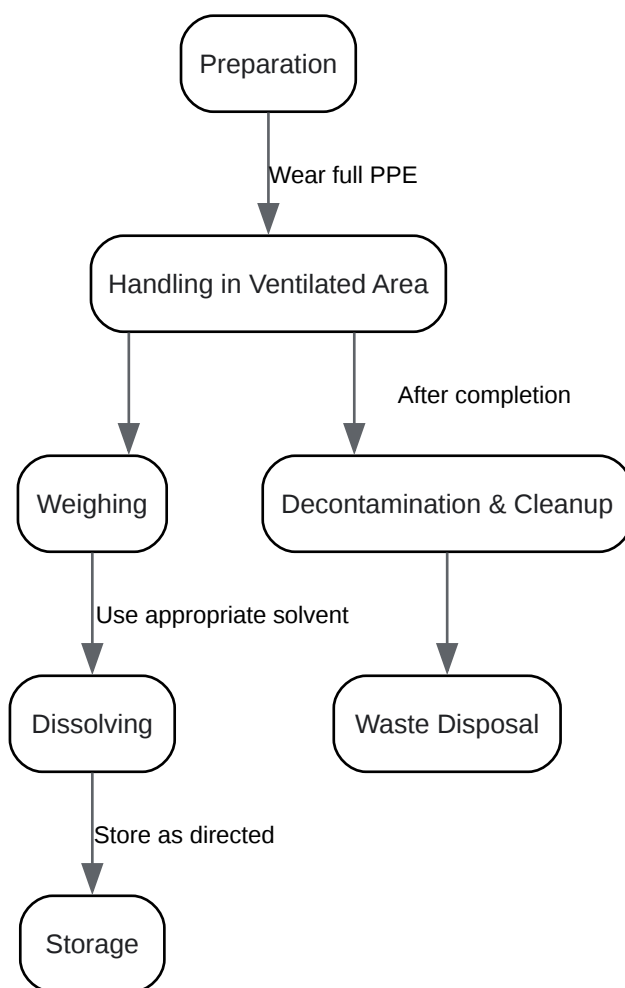
The following personal protective equipment is mandatory when handling **MY10** to prevent exposure.[\[1\]](#)

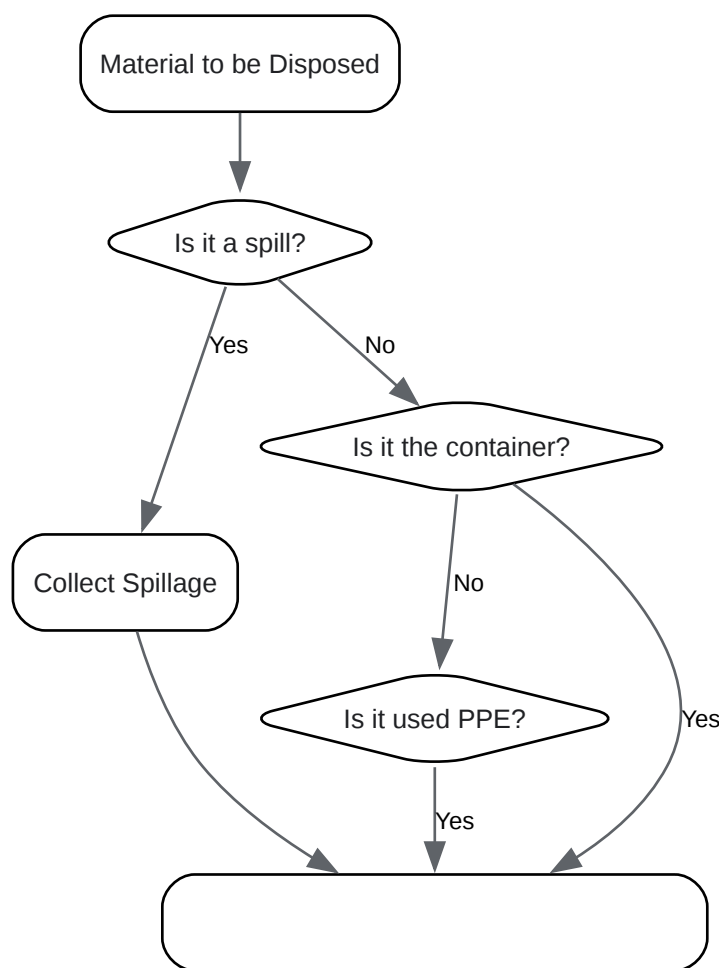
Protection Type	Specific Recommendation	Rationale
Eye Protection	Safety goggles with side-shields	Protects eyes from splashes and airborne particles.
Hand Protection	Protective gloves (e.g., nitrile)	Prevents skin contact.
Skin and Body	Impervious clothing (e.g., lab coat)	Protects skin from contamination.
Respiratory	Suitable respirator	Use in areas with inadequate ventilation or when generating dust/aerosols.

Operational and Handling Procedures

Strict adherence to the following procedures is required to ensure safe handling and storage of **MY10**.

Handling Workflow





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References

- 1. MY10|2204270-73-3|MSDS [dcchemicals.com]
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